

MYRA-A: Application Notes and Protocols for High-Throughput Screening Assays

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Compound of Interest

Compound Name: MYRA-A
CAS No.: 3900-43-4
Cat. No.: B1677588

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Introduction

MYRA-A (also known as NSC339585) is a small molecule compound that has been identified as a potent inducer of apoptosis, or programmed cell death, in a c-Myc-dependent manner. The c-Myc oncogene is a critical regulator of cell proliferation and is frequently deregulated in a wide variety of human cancers. **MYRA-A** exerts its effects by disrupting the crucial protein-protein interaction between c-Myc and its obligate binding partner, Max. This disruption inhibits the transcriptional activity of the c-Myc/Max heterodimer, which is essential for the expression of genes that drive cell growth and proliferation. By interfering with this interaction, **MYRA-A** selectively triggers apoptosis in cells with high levels of c-Myc, making it an attractive candidate for the development of targeted cancer therapies.

This document provides detailed application notes and protocols for the use of **MYRA-A** in high-throughput screening (HTS) assays aimed at identifying and characterizing inhibitors of the Myc-Max pathway.

Data Presentation

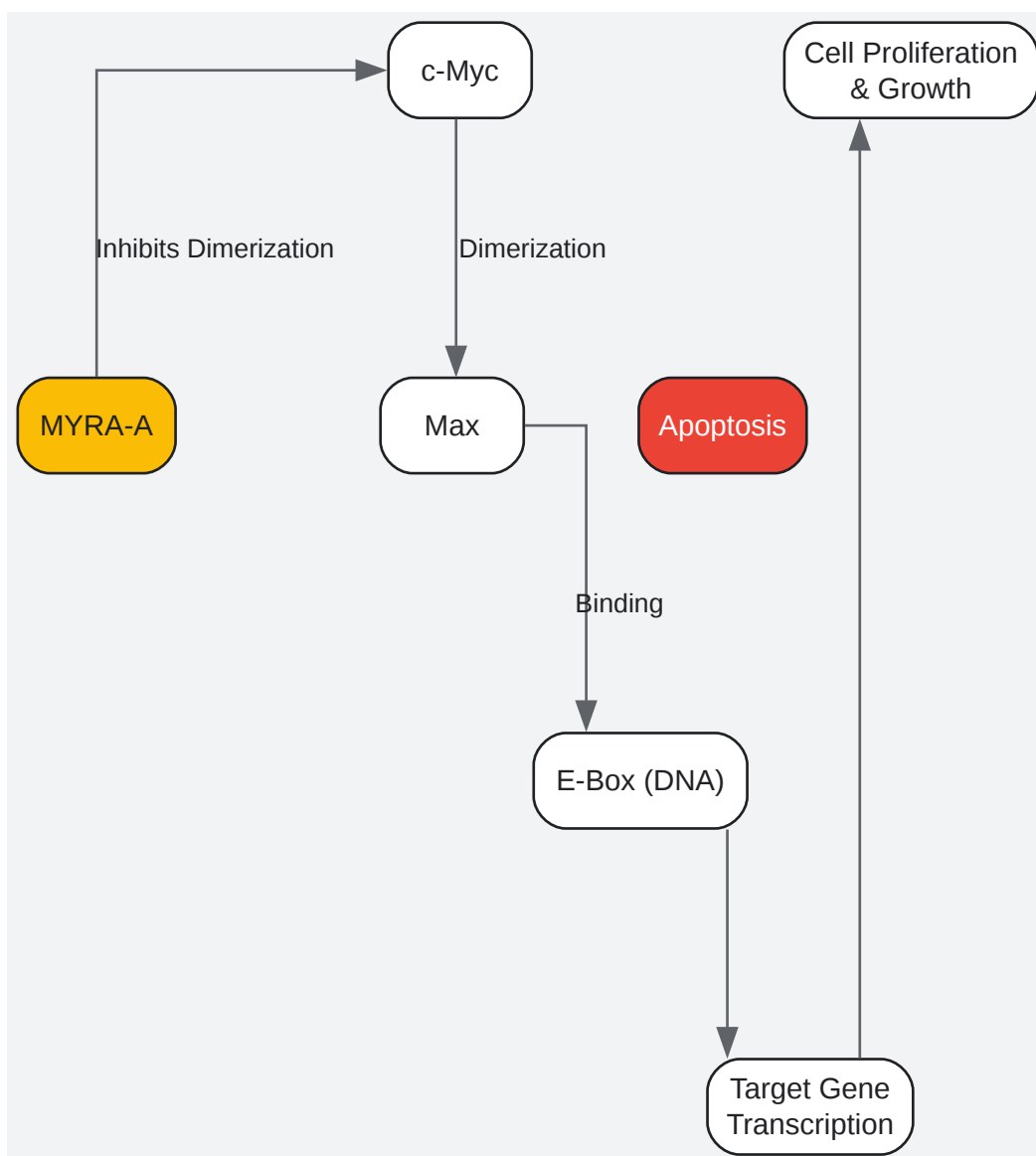
The following table summarizes the quantitative data for **MYRA-A** based on cellular assays.

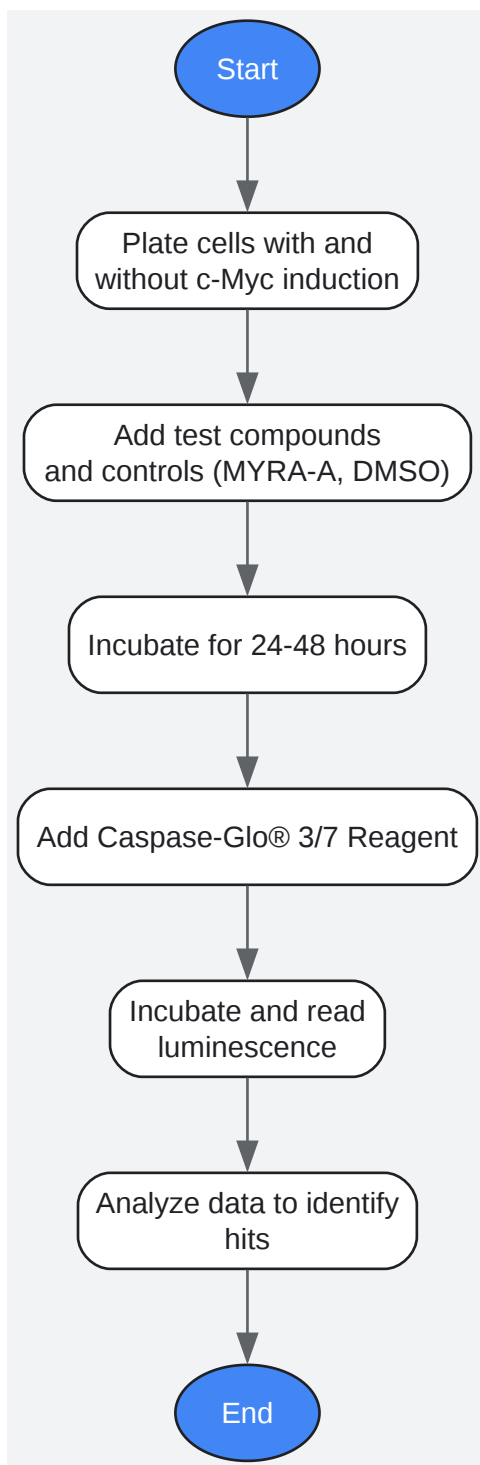
Parameter	Value	Cell Line/Assay Condition	Reference
Apoptosis Induction	Significant increase at 18 μ M	HOmyc3 cells (Rat-1 fibroblasts with regulatable c-Myc expression)	[1]
Myc Transactivation Inhibition	~80% inhibition at 18 μ M	CV1 cells with an E-box luciferase reporter	[1]
IC50 (Growth Inhibition)	Not explicitly reported in the primary study, but growth suppression was observed in Myc-overexpressing cells.	Tet-Myc cells (human B-cell line with regulatable c-Myc expression)	[1]
Z' Factor	Not reported for a specific MYRA-A HTS assay. A Z' factor > 0.5 is generally considered excellent for HTS assays.	General HTS assay guidance	

Signaling Pathway

The c-Myc protein is a transcription factor that forms a heterodimer with Max. This c-Myc/Max complex binds to specific DNA sequences known as E-boxes in the promoter regions of target genes, leading to the transcription of genes involved in cell cycle progression, proliferation, and metabolism. In cancer cells where c-Myc is overexpressed, this signaling is hyperactive, driving uncontrolled cell growth. **MYRA-A** disrupts the formation of the c-Myc/Max heterodimer, thereby preventing its binding to E-boxes and subsequent gene transcription. This inhibition of c-Myc's function leads to cell cycle arrest and ultimately triggers the intrinsic pathway of

apoptosis, characterized by the release of cytochrome c from the mitochondria and the activation of caspases.





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References

- [1. A High Throughput Apoptosis Assay using 3D Cultured Cells \[mdpi.com\]](#)
- To cite this document: BenchChem. [MYRA-A: Application Notes and Protocols for High-Throughput Screening Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677588/docs#myra-a-application-notes-and-protocols-for-high-throughput-screening-assays\]](https://www.benchchem.com/product/b1677588/docs#myra-a-application-notes-and-protocols-for-high-throughput-screening-assays)

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